

A Comparative Guide to the Electrochemical Characterization of Chromium Hydroxide Electrodes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium;hydroxide

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This guide provides an objective comparison of the electrochemical performance of chromium hydroxide-based electrodes and their alternatives, supported by experimental data. Detailed methodologies for key experiments are presented to facilitate reproducibility and further research.

Performance Comparison of Chromium-Based Electrodes

The electrochemical properties of chromium-based electrodes are significantly influenced by their composition and morphology. While pure chromium hydroxide electrodes are of interest, composite materials often exhibit enhanced performance. The following table summarizes the key performance metrics of various chromium-based electrode materials from recent studies.

Electrode Material	Specific Capacitance	Current Density/Scan Rate	Energy Density	Power Density	Cycling Stability	Reference
CrOOH/rGO (70:30)	199.8 mF/cm ²	Not Specified	8.26 Wh/kg	3756.9 W/kg	~97% retention after 10,000 cycles	[1]
Ni ₂ Cr _{1-x} -LDH	1525 F/g	2 A/g	55.22 Wh/kg	400 W/kg	>81% retention after 5000 cycles	[2][3]
Cr ₂ O ₃ /CrN Composite	333.2 F/g	10 mV/s	Not Specified	Not Specified	84.7% retention after 5000 cycles	[4]
Amorphous Cr ₂ O ₃ Sheets	1100 F/g	10 mV/s	20.2 Wh/kg	125 W/kg	Not Specified	[5]
Cr ₂ O ₃ /MW CNTs	257 F/g	0.25 A/g	15.2 Wh/kg	266 W/kg	88% retention after 3000 cycles	[6]

Experimental Workflow for Electrochemical Characterization

The following diagram illustrates a typical experimental workflow for the synthesis and electrochemical characterization of chromium hydroxide-based electrodes.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. One-step facile synthesis of nickel–chromium layered double hydroxide nanoflakes for high-performance supercapacitors - Nanoscale Advances (RSC Publishing) [pubs.rsc.org]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [A Comparative Guide to the Electrochemical Characterization of Chromium Hydroxide Electrodes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b225882#electrochemical-characterization-and-comparison-of-chromium-hydroxide-electrodes>]

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